

Safety and Handling Precautions for 2-Diphenylphosphino-6-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Diphenylphosphino-6-methylpyridine

Cat. No.: B166057

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Diphenylphosphino-6-methylpyridine** (CAS No. 132682-77-0). The following sections detail the material's properties, associated hazards, safe handling protocols, emergency procedures, and proper disposal methods to ensure the safety of laboratory personnel and the environment.

Chemical and Physical Properties

2-Diphenylphosphino-6-methylpyridine is a solid, air-sensitive phosphine ligand commonly used in catalysis and inorganic chemistry.^{[1][2]} A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₆ NP	[2]
Molecular Weight	277.3 g/mol	[2]
Appearance	White to off-white solid (powder or crystal)	[1]
Melting Point	81-86 °C	[1]
Solubility	No data available	
Sensitivity	Air-sensitive	[1]

Hazard Identification and GHS Classification

2-Diphenylphosphino-6-methylpyridine is classified as a hazardous substance. All personnel handling this material must be familiar with its GHS classification and take appropriate precautions.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

(Data sourced from multiple safety data sheets)

GHS Pictogram:

Signal Word: Warning

Safe Handling Protocols

Due to its air-sensitive nature and hazardous properties, **2-Diphenylphosphino-6-methylpyridine** requires handling under an inert atmosphere. The following protocols are recommended for safe handling.

Engineering Controls and Personal Protective Equipment (PPE)

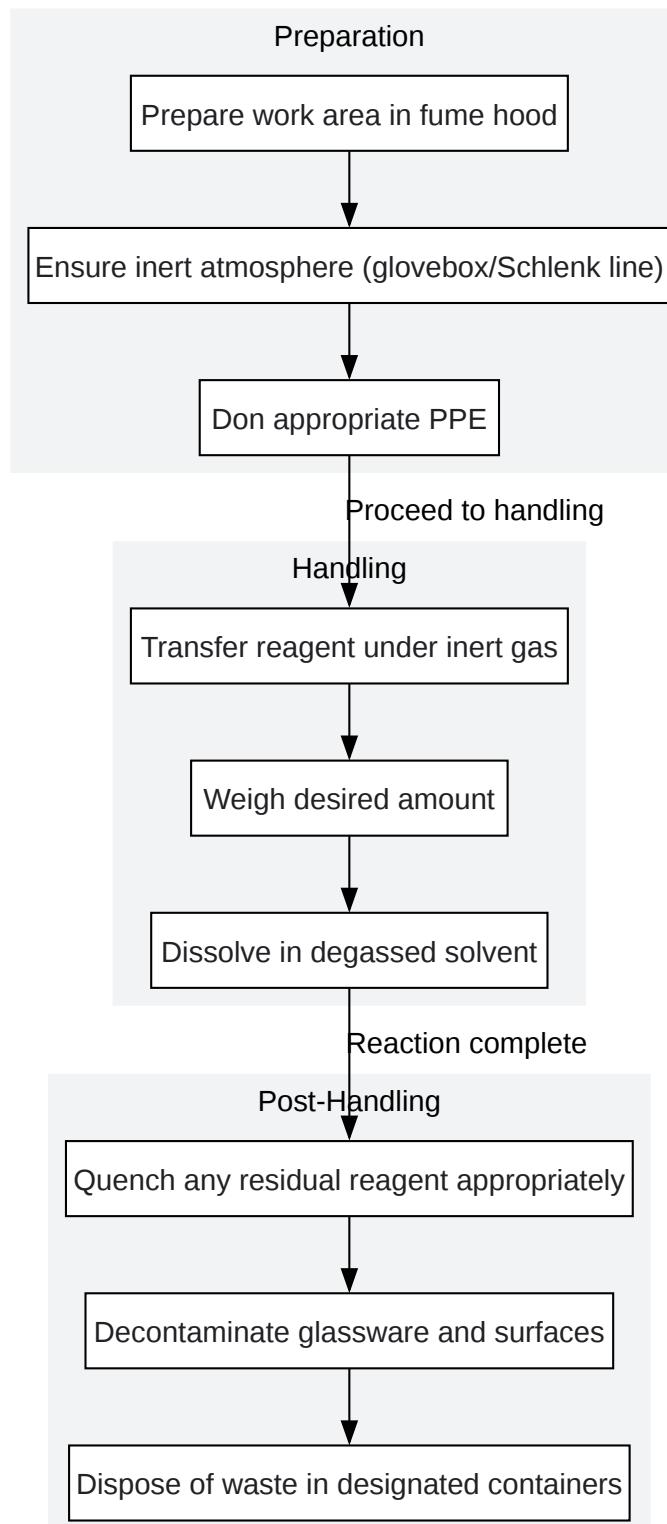
Proper engineering controls and PPE are essential to minimize exposure.

Control/PPE	Specification
Ventilation	Use only in a well-ventilated area, preferably within a certified chemical fume hood.
Inert Atmosphere	A glovebox or Schlenk line with an inert gas (e.g., argon, nitrogen) is required for all manipulations.
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	A lab coat and, if necessary, impervious clothing.

General Handling Workflow

The following diagram illustrates a typical workflow for safely handling **2-Diphenylphosphino-6-methylpyridine** in a laboratory setting.

Safe Handling Workflow for 2-Diphenylphosphino-6-methylpyridine

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Caption: A logical workflow for the safe handling of **2-Diphenylphosphino-6-methylpyridine**.

Storage and Stability

Proper storage is crucial to maintain the integrity of **2-Diphenylphosphino-6-methylpyridine** and prevent the formation of hazardous degradation products.

Condition	Requirement
Atmosphere	Store under an inert gas (e.g., argon, nitrogen).
Temperature	Store in a cool, dark place. Some suppliers recommend refrigeration (<15°C). [1]
Container	Keep in a tightly sealed, appropriate container.
Incompatible Materials	Avoid strong oxidizing agents and acids.

Emergency Procedures

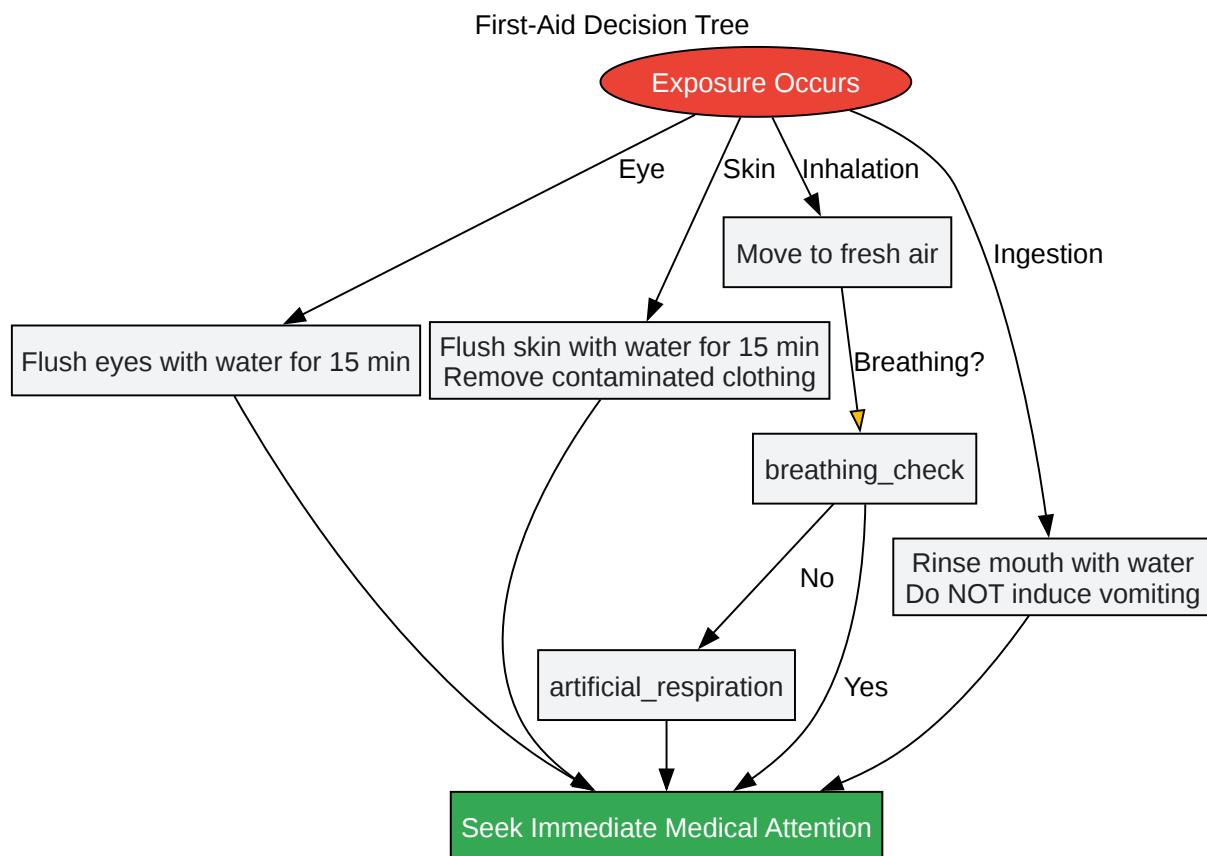
In the event of an emergency, follow these procedures and always have the Safety Data Sheet (SDS) readily available for emergency responders.

First-Aid Measures

The following table summarizes the recommended first-aid measures for exposure to **2-Diphenylphosphino-6-methylpyridine**.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

The following diagram illustrates the logical flow of first-aid actions.



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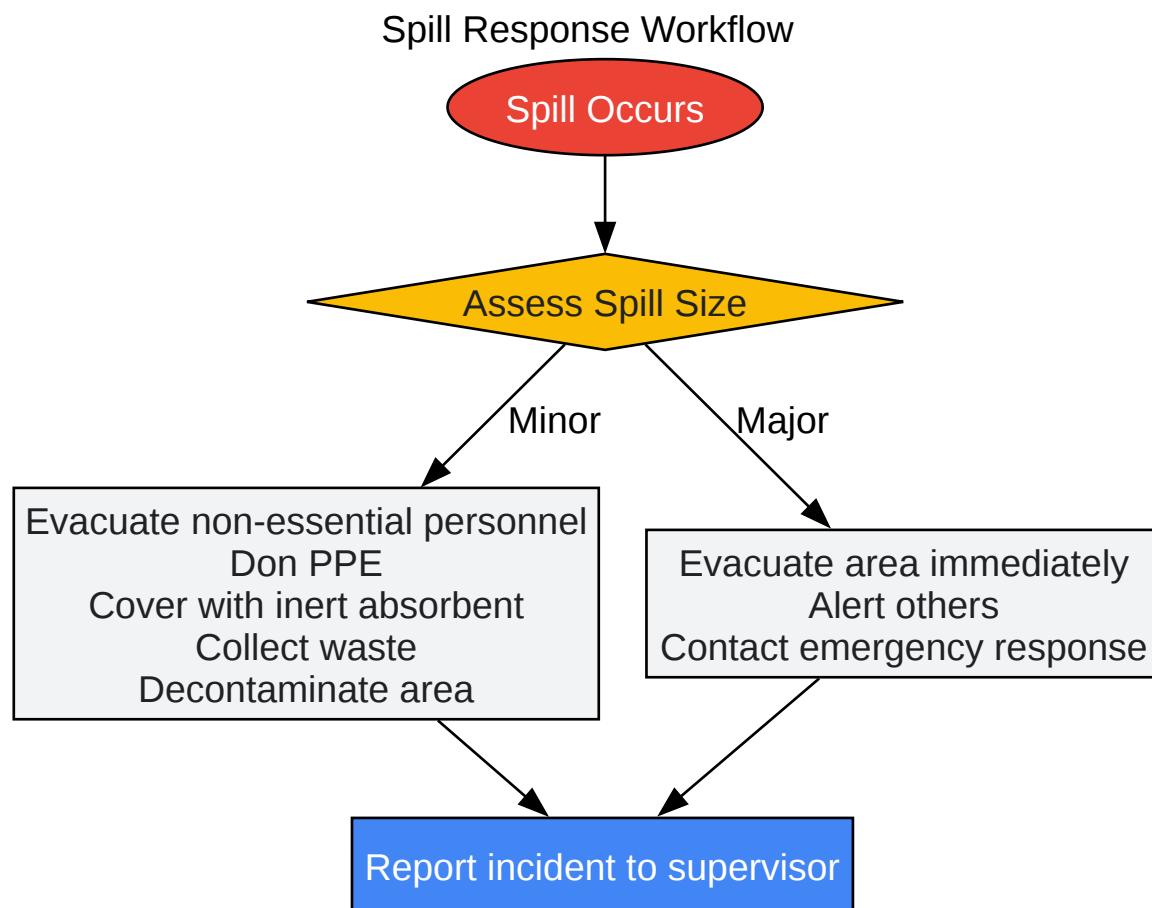
Caption: A flowchart of first-aid procedures for exposure to **2-Diphenylphosphino-6-methylpyridine**.

Spill Response

In the event of a spill, the following procedures should be followed.

Spill Size	Protocol
Minor Spill	<ol style="list-style-type: none">1. Evacuate non-essential personnel.2. Ensure adequate ventilation.3. Wearing appropriate PPE, cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite).4. Carefully sweep up the material and place it in a sealed, labeled container for hazardous waste disposal.5. Clean the spill area with a suitable solvent, followed by soap and water.
Major Spill	<ol style="list-style-type: none">1. Evacuate the area immediately.2. Alert others in the vicinity and contact your institution's emergency response team.3. Do not attempt to clean up the spill yourself.

The following diagram outlines the decision-making process for spill response.



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Caption: A decision tree for responding to a spill of **2-Diphenylphosphino-6-methylpyridine**.

Toxicological Information

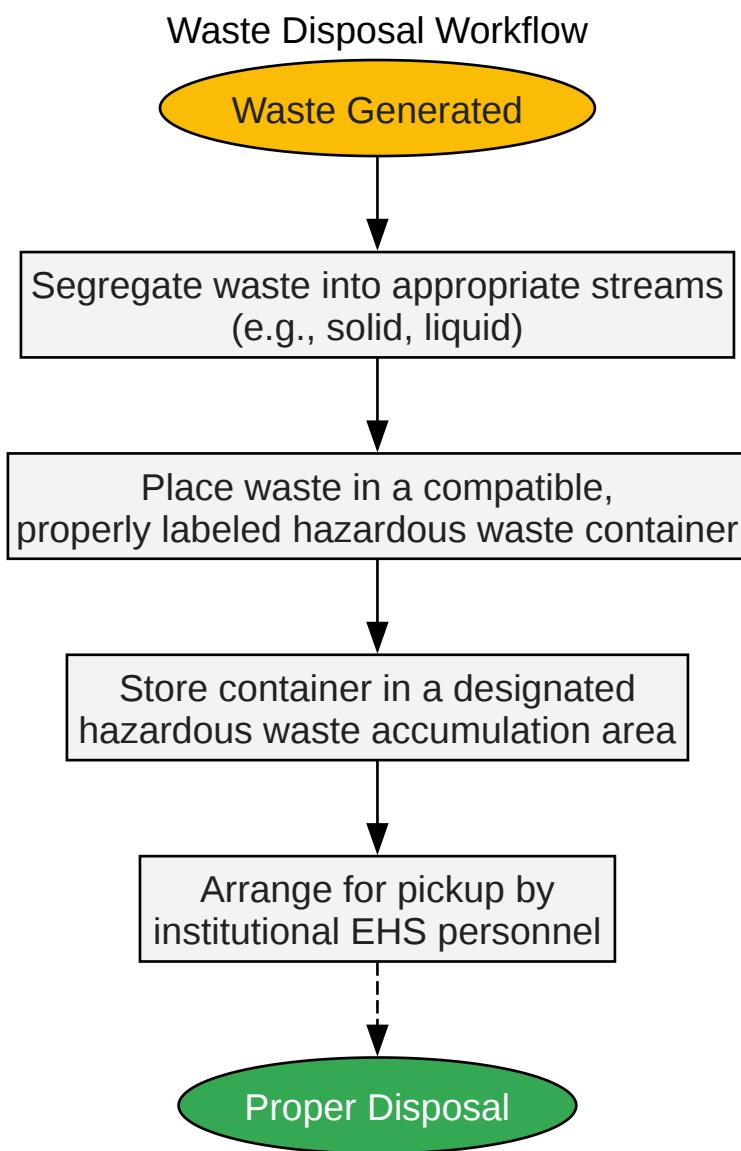
There is limited publicly available toxicological data for **2-Diphenylphosphino-6-methylpyridine**.

Toxicity Endpoint	Data
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA. [3]
Reproductive Toxicity	No data available

Disposal Considerations

All waste containing **2-Diphenylphosphino-6-methylpyridine** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

The following diagram outlines a general workflow for the disposal of waste.



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Caption: A general workflow for the proper disposal of waste containing **2-Diphenylphosphino-6-methylpyridine**.

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